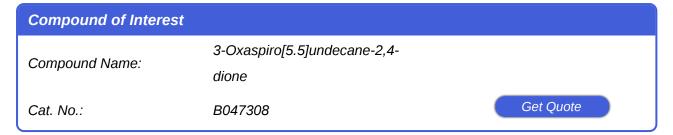


In-Depth Technical Guide: 1,1-Cyclohexanediacetic Anhydride

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

1,1-Cyclohexanediacetic anhydride (CAS No. 1010-26-0) is a cyclic dicarboxylic anhydride featuring a spirocyclic structure where a cyclohexane ring is attached to a glutaric anhydride moiety. It is a white to off-white crystalline solid that serves as a crucial intermediate in organic synthesis, most notably in the pharmaceutical industry. Its primary application lies in the synthesis of Gabapentin, an anticonvulsant and analgesic drug.[1][2] This guide provides a comprehensive chemical profile of 1,1-cyclohexanediacetic anhydride, including its physicochemical properties, synthesis, reactivity, and safety information, with a focus on its application in drug development.

Physicochemical and Spectroscopic Data

A summary of the key physical and chemical properties of 1,1-cyclohexanediacetic anhydride is presented below.

Table 1: Physicochemical Properties of 1,1-Cyclohexanediacetic Anhydride



Property	Value	Reference(s)
CAS Number	1010-26-0	[3][4]
Molecular Formula	C10H14O3	[3][4][5]
Molecular Weight	182.22 g/mol	[3][5][6]
Appearance	White to light yellow or light orange crystalline powder	[7]
Melting Point	67-70 °C	[1][6]
Boiling Point	126 °C at 0.5 mmHg	[1]
Purity	>98.0% (GC)	[3][7]
Synonyms	3,3-Pentamethyleneglutaric anhydride, 3- Oxaspiro[5.5]undecane-2,4- dione	[7]

Spectroscopic Profile

Experimental spectroscopic data for 1,1-cyclohexanediacetic anhydride is not readily available in public databases. However, based on its chemical structure, the expected spectral characteristics are as follows:

- ¹H NMR: The spectrum is expected to show complex multiplets in the aliphatic region (approximately 1.0-2.5 ppm) corresponding to the protons of the cyclohexane ring and the two methylene groups of the anhydride ring.
- ¹³C NMR: The spectrum should display distinct signals for the carbons of the cyclohexane ring, the methylene carbons of the anhydride ring, and a characteristic downfield signal for the quaternary spiro carbon. The two carbonyl carbons are expected to appear at the most downfield region of the spectrum (typically >160 ppm).
- Infrared (IR) Spectroscopy: As a cyclic anhydride, it is expected to exhibit two characteristic carbonyl (C=O) stretching bands.[8] One band, corresponding to the symmetric C=O stretch,



is anticipated around 1800-1850 cm⁻¹, and the other, from the asymmetric C=O stretch, should appear around 1740-1790 cm⁻¹.[8] A C-O-C stretching band is also expected.[8]

Mass Spectrometry: The mass spectrum should show a molecular ion peak (M⁺)
corresponding to its molecular weight (182.22 g/mol). Fragmentation patterns would likely
involve the loss of CO and CO₂ from the anhydride ring.

Synthesis and Reactivity Synthesis of 1,1-Cyclohexanediacetic Anhydride

1,1-Cyclohexanediacetic anhydride is typically synthesized via the dehydration of its corresponding dicarboxylic acid, 1,1-cyclohexanediacetic acid. A common method for this transformation is the use of a dehydrating agent such as acetic anhydride.

Experimental Protocol: Synthesis of 1,1-Cyclohexanediacetic Anhydride (General Procedure)

This protocol is based on a general method for the synthesis of cyclic anhydrides from dicarboxylic acids using acetic anhydride and should be adapted and optimized for 1,1-cyclohexanediacetic acid.

Materials:

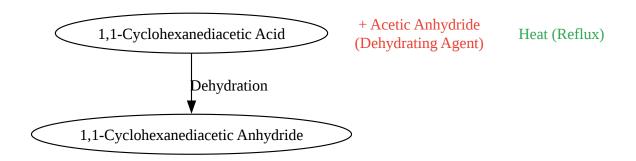
- 1,1-Cyclohexanediacetic acid
- Acetic anhydride
- Toluene (optional, as solvent)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, place 1,1-cyclohexanediacetic acid and acetic anhydride (a slight excess, e.g., 1.1-1.5 equivalents).
 Toluene can be used as a solvent.[9]
- Heat the mixture to reflux with stirring. The reaction progress can be monitored by the dissolution of the starting diacid.



- After the reaction is complete (typically 1-3 hours of reflux), allow the mixture to cool to room temperature.
- Remove the excess acetic anhydride and acetic acid formed during the reaction under reduced pressure using a rotary evaporator.
- The crude 1,1-cyclohexanediacetic anhydride can be purified by recrystallization from a suitable solvent (e.g., a mixture of hexane and ethyl acetate) or by vacuum distillation.



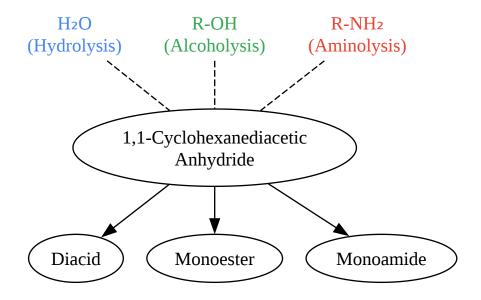
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Chemical Reactivity

The reactivity of 1,1-cyclohexanediacetic anhydride is primarily dictated by the electrophilic nature of its carbonyl carbons. It readily undergoes nucleophilic acyl substitution reactions.

- Hydrolysis: In the presence of water, the anhydride ring opens to regenerate 1,1cyclohexanediacetic acid.[10]
- Alcoholysis: Reaction with alcohols yields a monoester of 1,1-cyclohexanediacetic acid.
- Aminolysis: Reaction with ammonia or primary/secondary amines leads to the formation of the corresponding monoamide or N-substituted monoamide. This reaction is fundamental to its use in the synthesis of Gabapentin.[11]





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Application in Gabapentin Synthesis

The most significant application of 1,1-cyclohexanediacetic anhydride is as a key starting material in the synthesis of Gabapentin. The synthetic route involves the reaction of the anhydride with ammonia to form 1,1-cyclohexanediacetic acid monoamide, which then undergoes a Hofmann rearrangement to yield Gabapentin.

Experimental Protocol: Synthesis of 1,1-Cyclohexanediacetic Acid Monoamide

This protocol is a generalized procedure based on patent literature and may require optimization.

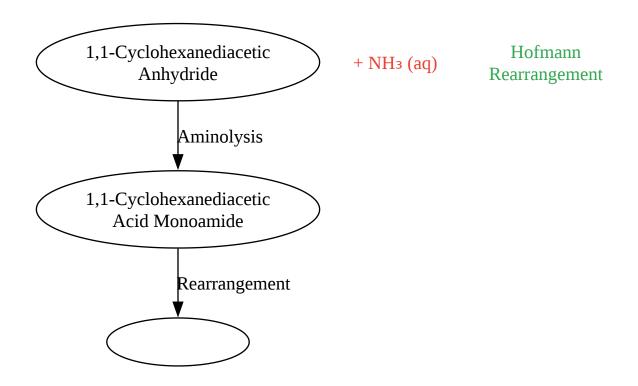
Materials:

- 1,1-Cyclohexanediacetic anhydride
- Aqueous ammonia (e.g., 25-35% solution)
- Hydrochloric acid or Sulfuric acid for acidification
- Acetonitrile (for crystallization)

Procedure:



- In a reaction vessel, cool an aqueous solution of ammonia to below 20 °C.
- Slowly add 1,1-cyclohexanediacetic anhydride to the cooled ammonia solution with stirring, maintaining the temperature below 20 °C.[11] The molar ratio of ammonia to the anhydride is typically between 5 and 10.[11]
- After the addition is complete, continue stirring for a specified period to ensure complete reaction.
- Neutralize the reaction mixture by the controlled addition of an acid (e.g., H₂SO₄) to a slightly acidic pH, which will precipitate the crude 1,1-cyclohexanediacetic acid monoamide.[11]
- Collect the precipitated solid by filtration and wash it with cold water.
- Purify the crude product by recrystallization from a suitable solvent, such as aqueous acetonitrile, to obtain pure 1,1-cyclohexanediacetic acid monoamide.[11]



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Safety and Handling



1,1-Cyclohexanediacetic anhydride is an irritant and requires careful handling to avoid contact with skin and eyes. It is also moisture-sensitive and should be stored in a cool, dry place under an inert atmosphere.[12]

Table 2: Safety and Toxicological Profile

Parameter	Information	Reference(s)
GHS Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[5]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spr ay.P280: Wear protective gloves/protective clothing/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[13]
Incompatible Materials	Strong oxidizing agents.	[12]
Acute Toxicity (Oral LD50)	Not classified as acutely toxic (ATE > 2000 mg/kg). The toxicological properties have not been fully investigated.	[12]
Acute Toxicity (Dermal LD50)	Not classified as acutely toxic (ATE > 2000 mg/kg). The toxicological properties have not been fully investigated.	[12]



Conclusion

1,1-Cyclohexanediacetic anhydride is a valuable chemical intermediate with a well-defined role in the pharmaceutical industry, particularly in the synthesis of Gabapentin. Its spirocyclic structure and the reactivity of the anhydride functional group make it a versatile building block in organic synthesis. A thorough understanding of its properties, synthesis, and handling is essential for its safe and effective use in research and development and in industrial-scale production. Further investigation into its spectroscopic characteristics and a more detailed toxicological evaluation would provide a more complete profile of this important compound.

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